

# A Technical Guide to the Physicochemical Properties of 5-Hydroxy-2-methylpyridine

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## Compound of Interest

Compound Name: 5-Hydroxy-2-methylpyridine

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This technical guide provides a comprehensive overview of the core physicochemical properties of **5-Hydroxy-2-methylpyridine** (CAS No: 1121-78-4), a versatile heterocyclic compound with significant applications in pharmaceutical synthesis, agrochemicals, and materials science.<sup>[1][2]</sup> This document collates available data into a structured format, outlines general experimental protocols for property determination, and presents a logical workflow for these characterizations.

## Core Physicochemical Data

The following tables summarize the key quantitative physicochemical properties of **5-Hydroxy-2-methylpyridine**. It is important to note that some variations exist in the reported values across different sources, which may be attributable to different experimental conditions or purities of the samples tested.

Property	Value	Source
Molecular Formula	C6H7NO	[2]
Molecular Weight	109.13 g/mol	[1][2]
Appearance	Pale tan to brown powder, slight brown crystalline powder, or colorless to light yellow liquid.	[1][3]
Melting Point	163-172 °C	
168-170 °C	[3][4]	
24-26 °C		
169 °C	[5]	
Boiling Point	295-296 °C (estimated)	[3]
220-222 °C	[6]	
Density	1.112 g/cm <sup>3</sup>	[6]

Property	Value	Source
pKa	4.93	[6]
logP (o/w)	0.418 (estimated)	[3]
Water Solubility	1.973e+004 mg/L @ 25 °C (estimated)	[3]
Slightly soluble	[6]	
Solubility in Organic Solvents	Soluble in dichloromethane.	[4]
Vapor Pressure	0.001000 mmHg @ 25.00 °C (estimated)	[3]
Flash Point	132.70 °C (estimated)	[3]
98 °C	[6]	

## Experimental Protocols

While specific experimental protocols for the determination of every physicochemical property of **5-Hydroxy-2-methylpyridine** are not readily available in the public domain, the following section outlines generalized and widely accepted methodologies for characterizing similar pyridine derivatives.

### Determination of Melting Point

The melting point of a crystalline solid like **5-Hydroxy-2-methylpyridine** is typically determined using a capillary melting point apparatus. A small, powdered sample is packed into a capillary tube and heated at a controlled rate. The temperature range over which the substance melts, from the first appearance of liquid to complete liquefaction, is recorded as the melting point.

### Determination of Boiling Point

For the determination of the boiling point, a common method involves distillation. The compound is heated in a distillation apparatus, and the temperature at which the liquid and vapor phases are in equilibrium at a given pressure is recorded as the boiling point. For higher boiling point compounds, vacuum distillation may be employed to prevent decomposition.

### Determination of pKa

The acid dissociation constant (pKa) can be determined potentiometrically. This involves titrating a solution of **5-Hydroxy-2-methylpyridine** with a strong acid or base and monitoring the pH of the solution as a function of the titrant volume. The pKa can then be calculated from the titration curve.

### Determination of logP (Octanol-Water Partition Coefficient)

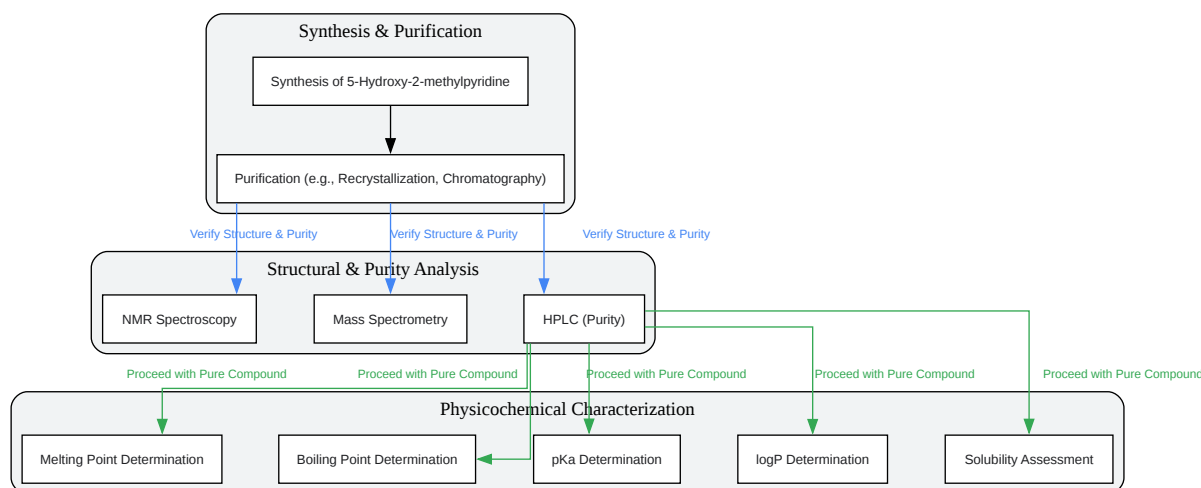
The Shake-Flask method is a classical approach for determining the octanol-water partition coefficient (logP). A solution of **5-Hydroxy-2-methylpyridine** is prepared in a mixture of n-octanol and water. The mixture is shaken until equilibrium is reached, and the concentration of the compound in both the octanol and water phases is determined, typically using UV-Vis spectroscopy or High-Performance Liquid Chromatography (HPLC). The ratio of the concentrations is then used to calculate the logP value.

## Determination of Solubility

The solubility of **5-Hydroxy-2-methylpyridine** in various solvents can be determined by the equilibrium solubility method. An excess amount of the solid compound is added to a known volume of the solvent. The mixture is agitated at a constant temperature until equilibrium is reached. The saturated solution is then filtered, and the concentration of the dissolved compound is quantified using a suitable analytical technique such as UV-Vis spectroscopy or HPLC.

## Experimental Workflow Visualization

The following diagram illustrates a logical workflow for the physicochemical characterization of **5-Hydroxy-2-methylpyridine**.



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Caption: Logical workflow for the synthesis, purification, and physicochemical characterization of **5-Hydroxy-2-methylpyridine**.

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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